

The Enigmatic Isolation of Caboxine A: A Case of Disputed Botanical Origin

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Compound of Interest

Compound Name: Caboxine A

Cat. No.: B568819

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A comprehensive review of available scientific literature reveals a significant challenge in providing a definitive technical guide on the isolation of **Caboxine A** from *Catharanthus roseus*. While multiple chemical suppliers list *C. roseus* as the botanical source for this alkaloid, primary research articles detailing its isolation predominantly point to other plant species. This discrepancy highlights a critical information gap for researchers and drug development professionals interested in this specific compound from the well-known medicinal plant.

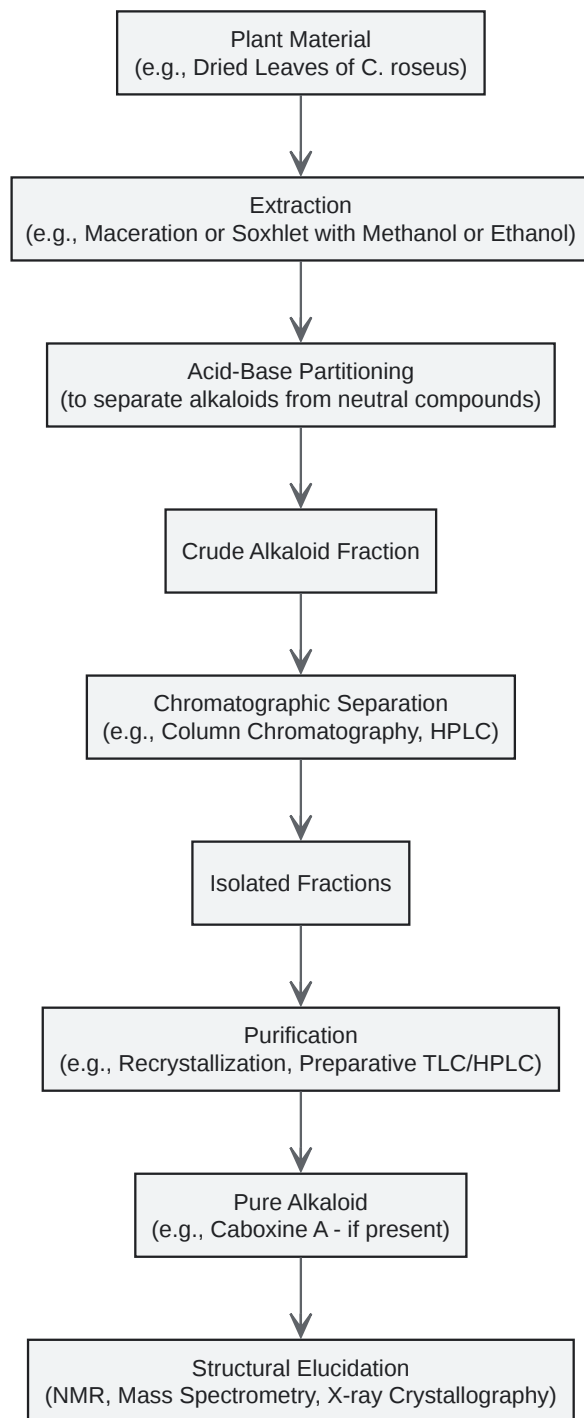
Caboxine A, a pentacyclic oxindole alkaloid with the chemical formula $C_{22}H_{26}N_2O_5$, is commercially available and noted for its potential biological activities. However, a thorough investigation into its phytochemical origins presents a convoluted picture. The initial structural elucidation of **Caboxine A**, published in a 1975 article in the journal *Phytochemistry*, identified its source as *Cabucala fasciculata*. Subsequent research has documented the isolation of **Caboxine A** from the leaves and bark of *Aspidosperma rigidum* and *Aspidosperma schultesii*, where it has been studied for its antiparasitic properties. Furthermore, a doctoral thesis has reported the presence of **Caboxine A** in *Vinca soneri*.

Despite the commercial association with *Catharanthus roseus*, a plant renowned for its rich diversity of over 130 terpenoid indole alkaloids including the anticancer agents vinblastine and vincristine, detailed experimental protocols for the extraction and purification of **Caboxine A** from this species are conspicuously absent from the reviewed scientific literature. This lack of primary data prevents the formulation of a reliable and reproducible technical guide as requested.

For researchers interested in the general methodology of alkaloid isolation from *Catharanthus roseus*, a wealth of information exists for other prominent compounds. These protocols typically involve a multi-step process.

General Experimental Workflow for Alkaloid Isolation from *Catharanthus roseus*

The isolation of alkaloids from *C. roseus* is a well-established process that can be adapted for the discovery of new or rare compounds. A generalized workflow is presented below.

General Workflow for Alkaloid Isolation from *Catharanthus roseus*[Click to download full resolution via product page](#)

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